

Propargite compatibility with integrated pest management

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Compound Focus: Propargite

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Propargite in IPM Programs: A Technical Guide

Propargite is a non-systemic, broad-spectrum acaricide widely used in agriculture. Its primary strength in an IPM context is its reported compatibility with beneficial insect populations, as it has been observed to have **little or no effect on beneficial insects, including predaceous mites, when used at recommended doses** [1]. This makes it a valuable chemical tool that can be paired with biological control agents (BCAs).

Key Properties and Registration

The table below summarizes the core characteristics of **Propargite** relevant to research and regulatory considerations [2] [3]:

Property	Description
Chemical Class	Organosulfur [2]
Common Formulations	Wettable Powder (WP), Emulsifiable Concentrate (EC) [4] [3]
Mode of Action	Contact acaricide (Group 12C) [4]

Property	Description
Primary Hazard	Environmental contaminant; threat to aquatic systems [3]
EPA Registration	Yes [2]
California Registration	Yes [2]

Residue Dissipation and Pre-Harvest Intervals

Understanding the persistence of **Propargite** on crops is critical for scheduling applications and establishing safe pre-harvest intervals. The following table consolidates dissipation data from a controlled study on apples and tea [1]:

Matrix	Initial Residue (mg/kg)	Half-life	Time to Meet MRL	Maximum Residue Limit (MRL)
Apple	6.93	4.5 days	9 days	3 mg/kg (EPA) [1]
Tea (Manufactured)	14.8	1.5 days	7 days	5-10 mg/kg (India/EPA) [1]
Soil	Varies with pH	3-120 days (pH-dependent)	Persists for months	-

Key Findings:

- Rapid Surface Dissipation:** Residues on plant surfaces dissipate quickly, primarily through volatilization, with half-lives of a few days [1].
- Transfer to Brew:** For tea, only about one-third of the residue present in manufactured leaves transfers to the infusion ("brew"), with the remainder staying in the spent leaves [1].
- Soil Persistence:** **Propargite** can persist in soil for months, with its half-life highly dependent on soil pH, ranging from 120 days (pH 5) to just 3 days (pH 9) [1].

Ecotoxicity and Non-Target Effects

A core tenet of IPM is minimizing harm to non-target organisms. The ecotoxicity profile of **Propargite** is mixed.

- **Honey Bee Larvae:** A laboratory study reported an **oral LD₅₀ of 1.4 µg/larva/day**, indicating high toxicity to this critical life stage [5]. This necessitates caution in flowering crops where bee exposure is possible.
- **Beneficial Insects:** As noted, **Propargite** is generally considered soft on beneficial insects when used correctly [1]. This is a key advantage for IPM programs that rely on these natural enemies.

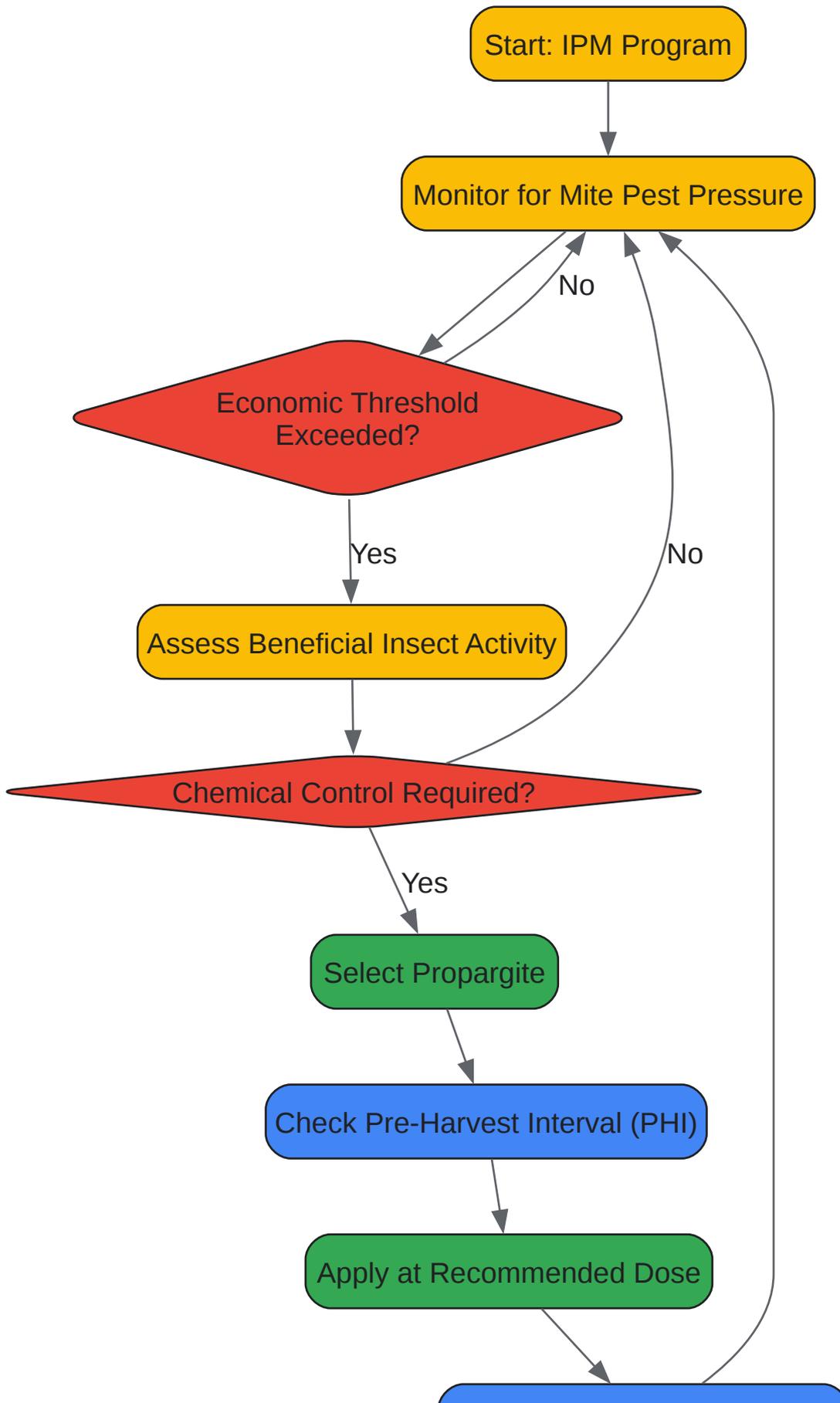
Experimental Protocol: Residue Dissipation Study

For researchers needing to validate residue data, the following methodology was used in the cited study [1]:

- **Field Trial Design:** Experiments are conducted in randomized blocks with a minimum of five replications. Control plots are separated by guard rows to prevent spray drift contamination.
- **Application:** **Propargite** is applied at the recommended dosage and maximum recommended dosage using standard knapsack or power sprayers.
- **Sampling:** Representative samples (e.g., apple fruits, tea leaves, soil) are collected at predetermined intervals (e.g., 0, 1, 3, 5, 7, 10, 15 days after application).
- **Sample Processing & Analysis:**
 - **Extraction:** Samples are homogenized and extracted with a suitable solvent (e.g., acetonitrile).
 - **Clean-up:** Extracts are cleaned using a solid-phase extraction (SPE) cartridge (e.g., Sep-Pak C18).
 - **Analysis & Quantification:** Residue levels are determined using **Gas Chromatography (GC)** equipped with an electron capture detector (GC-ECD) or a mass spectrometer (GC-MS). Confirmation is done using **Thin-Layer Chromatography (TLC)**.
- **Quality Control:** Recovery studies are performed by spiking control samples with known concentrations of **Propargite** to validate the analytical method's accuracy.

IPM Integration Workflow

The following diagram illustrates the decision-making process for integrating **Propargite** into an IPM strategy, balancing its benefits against its risks.



Rotate with other MOA groups

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Frequently Asked Questions (FAQs)

Q1: How does Propargite fit into a resistance management strategy? Propargite belongs to the **IRAC Group 12C** [4]. To minimize resistance development, it is crucial to rotate or mix it with acaricides from different mode-of-action groups. For example, in an aphid control program, rotating between insecticides from IRAC Group 28 and Group 9B is recommended [6]. Always consult the latest IRAC guidelines for specific rotation partners.

Q2: What are the primary environmental concerns associated with Propargite use? The main concern is its potential as an **environmental contaminant**, particularly its ability to penetrate soil and potentially contaminate groundwater and nearby streams [3]. Its persistence in soil is highly variable, lasting from days to months depending on pH [1]. Furthermore, it poses a high toxicity risk to honey bee larvae [5], mandating careful use to protect pollinators.

Q3: What specific personal protective equipment (PPE) is recommended for handlers? Given that Propargite can cause irritation to the eyes, skin, and mucous membranes, and is absorbed dermally [3], appropriate PPE is essential. Standard recommendations from safety data sheets include **rubber gloves and boots, safety goggles or a face mask, a hooded suit, and either a respirator with an approved canister or a self-contained breathing apparatus** [3].

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